

SGC-GAK-1N: Structural Mechanics and Application of a Kinase Negative Control Probe

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: SGC-GAK-1N

Cat. No.: B1193592

[Get Quote](#)

Executive Summary

Cyclin G-associated kinase (GAK) is a 160 kDa serine/threonine kinase belonging to the numb-associated kinase (NAK) family. It plays critical roles in clathrin-mediated endocytosis, centrosome maturation, viral entry (e.g., Dengue virus), and androgen receptor (AR) signaling in prostate cancer progression [1]. To rigorously interrogate GAK biology, the Structural Genomics Consortium (SGC) developed SGC-GAK-1, a highly potent, cell-active chemical probe.

However, in modern pharmacology, a chemical probe is only as reliable as its paired negative control. **SGC-GAK-1N** was engineered specifically to serve as this structurally matched, inactive counterpart. By deploying SGC-GAK-1 and **SGC-GAK-1N** in tandem, researchers can confidently differentiate on-target GAK phenotypes from off-target cytotoxicity or collateral kinase inhibition. This whitepaper provides an in-depth technical analysis of **SGC-GAK-1N**'s structural design, physicochemical properties, and its integration into self-validating experimental workflows.

Structural Rationalization: Active Probe vs. Negative Control

The design of **SGC-GAK-1N** relies on precise stereoelectronic modifications that deliberately disrupt target engagement while maintaining the general physicochemical footprint of the active probe.

SGC-GAK-1 is a 4-anilinoquinoline derivative. Its binding to the ATP pocket of GAK is heavily dependent on the secondary amine linking the quinoline core to the trimethoxyphenyl ring. This amine acts as a critical hydrogen bond donor to the backbone carbonyl of the kinase hinge region.

To create the negative control (**SGC-GAK-1N**), two strategic modifications were made [1]:

- **N-Methylation of the Amine:** The secondary amine is converted to a tertiary N-methyl amine. This single modification abolishes the hydrogen bond donor capacity and introduces steric bulk that directly clashes with the tight hinge-binding pocket of GAK.
- **Halogen Substitution:** The 6-bromo group on the quinoline core is replaced with a 6-trifluoromethyl () group, further altering the electronic distribution and steric profile within the hydrophobic sub-pocket.

These causal modifications result in a >3,700-fold drop in biochemical affinity, effectively rendering **SGC-GAK-1N** blind to GAK.

Physicochemical and Pharmacological Profiling

The utility of a negative control is validated by its comparative data. **SGC-GAK-1N** effectively mirrors the solubility and cell permeability of the active probe without engaging the target[2].

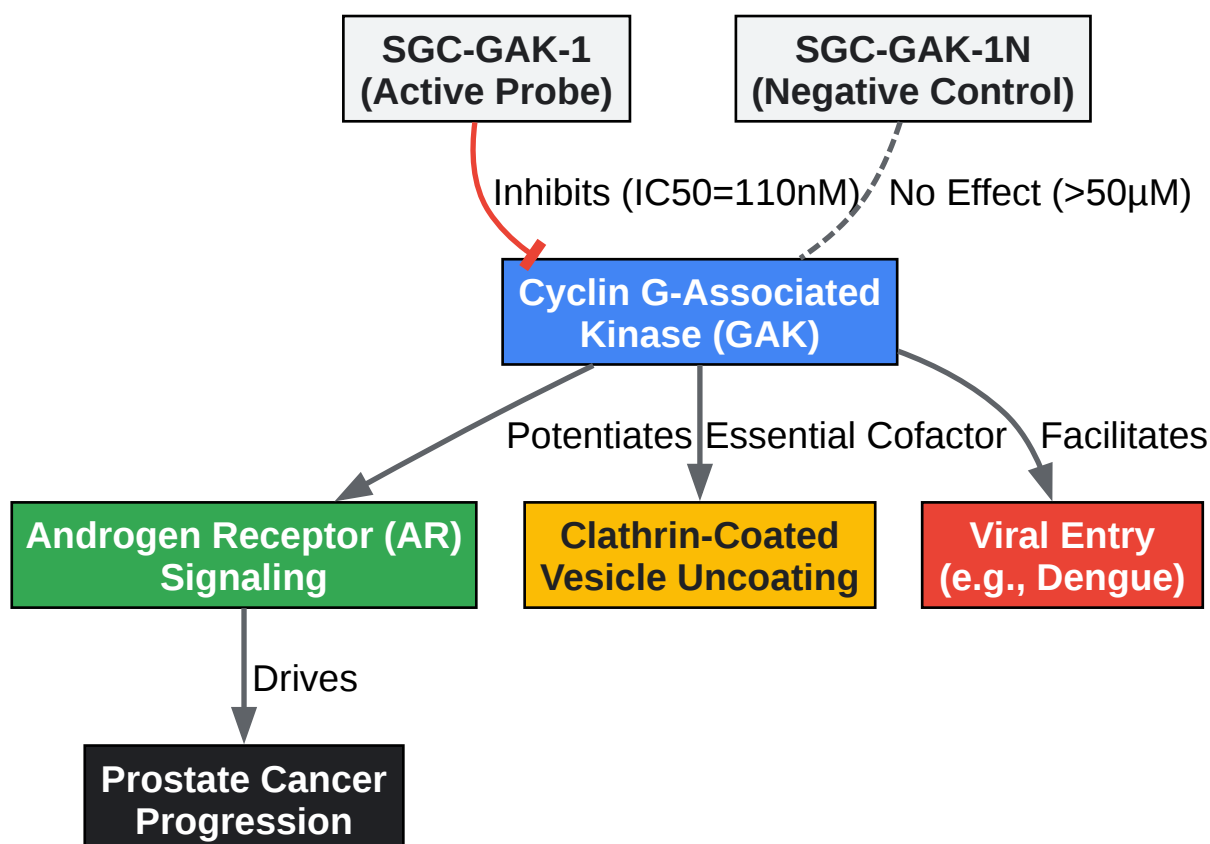
Table 1: Comparative Profiling of SGC-GAK-1 and SGC-GAK-1N

Property / Assay	SGC-GAK-1 (Active Probe)	SGC-GAK-1N (Negative Control)
CAS Number	2226517-76-4	2226517-74-2
Empirical Formula		
Molecular Weight	389.24 g/mol	392.37 g/mol
Key Hinge Interaction	Secondary Amine (H-bond donor)	Tertiary N-Methyl Amine (Clash)
In vitro GAK	1.9 nM	7.1 M
Cellular GAK IC	110 nM	> 50 M
Dengue Viral Entry IC	920 nM	> 10 M
RIPK2 Cellular IC	360 nM	> 10 M
*		M

*Note on Off-Targets: SGC-GAK-1 exhibits a known collateral affinity for RIPK2 in living cells [3]. Crucially, **SGC-GAK-1N** does not bind RIPK2. Therefore, if a biological phenotype is suppressed by SGC-GAK-1 but unaffected by **SGC-GAK-1N**, researchers must still run a parallel assay using a dedicated RIPK2 inhibitor (e.g., HY-19764) to definitively attribute the effect to GAK.

Biological Applications and Pathway Interrogation

GAK is a multidimensional kinase. By utilizing the SGC-GAK-1/1N probe pair, researchers can map the exact nodes where GAK catalytic activity is required.



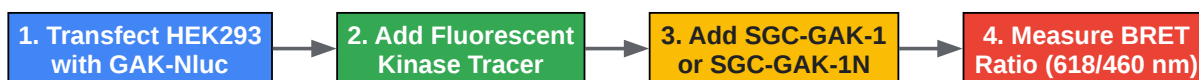
[Click to download full resolution via product page](#)

Diagram 1: GAK signaling pathways and the differential intervention by SGC-GAK-1 and **SGC-GAK-1N**.

Experimental Methodologies: Live-Cell Target Engagement

To prove that a chemical probe reaches its target inside a living cell—where millimolar concentrations of ATP actively compete for the kinase hinge pocket—in vitro biochemical assays are insufficient. The NanoBRET Target Engagement Assay is the gold standard for this validation.

The following protocol outlines a self-validating system. By running SGC-GAK-1 and **SGC-GAK-1N** in parallel, the assay inherently normalizes for non-specific membrane disruption or auto-fluorescence.



[Click to download full resolution via product page](#)

Diagram 2: Step-by-step NanoBRET workflow for quantifying live-cell target engagement.

Step-by-Step NanoBRET Protocol

Rationale: This assay measures the competitive displacement of a fluorescent tracer from the GAK-NanoLuc fusion protein. A decrease in the BRET signal indicates successful intracellular target engagement.

- Cell Preparation & Transfection:
 - Plate HEK293 cells in a 96-well or 384-well white tissue culture plate.
 - Transiently transfect the cells with a plasmid encoding a full-length GAK-NanoLuc (Nluc) fusion protein using a standard lipid-based transfection reagent. Incubate for 24 hours.
- Tracer Addition:
 - Introduce a cell-permeable fluorescent kinase tracer (e.g., NanoBRET Tracer K5) at a concentration previously determined to yield the optimal assay window (typically apparent).
 - Causality Note: In the absence of an inhibitor, the tracer binds the GAK ATP pocket, bringing the fluorophore into close proximity (<10 nm) with Nluc to generate a baseline Förster resonance energy transfer (BRET) signal.
- Compound Treatment (The Self-Validating Step):
 - Treat parallel wells with an 11-point dose-response gradient of SGC-GAK-1 (0.1 nM to 10 M) and **SGC-GAK-1N** (0.1 nM to 50 M).

- Include a DMSO vehicle control to establish the 100% BRET signal baseline.
- Incubation:
 - Incubate the cells at 37°C for 2 hours.
 - Causality Note: This incubation period is critical. Small molecules require time to traverse the plasma membrane and reach thermodynamic equilibrium with the intracellular target. Reading prematurely will result in an artificial right-shift of the IC curve.
- Reading & Analysis:
 - Add the NanoBRET Nano-Glo Substrate. Measure donor emission (460 nm) and acceptor emission (618 nm) using a luminescence microplate reader.
 - Calculate the BRET ratio (Acceptor/Donor). SGC-GAK-1 will show a dose-dependent decrease in BRET signal (IC ~110 nM). **SGC-GAK-1N** must show a flat line (no significant signal reduction up to 50 M), confirming that the displacement is driven by specific structural recognition rather than non-specific compound aggregation.

References

- Asquith, C. R. M., et al. "SGC-GAK-1: A Chemical Probe for Cyclin G Associated Kinase (GAK)." *Journal of Medicinal Chemistry*, vol. 62, no. 5, 2019, pp. 2830-2836. [\[Link\]](#)
- To cite this document: BenchChem. [SGC-GAK-1N: Structural Mechanics and Application of a Kinase Negative Control Probe]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1193592/docs#sgc-gak-1n-structural-mechanics-and-application-of-a-kinase-negative-control-probe\]](https://www.benchchem.com/product/b1193592/docs#sgc-gak-1n-structural-mechanics-and-application-of-a-kinase-negative-control-probe)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)